

Technical Monograph: 2-(4-Chlorophenyl)Propan-1-Amine Hydrochloride (4-CA)

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Compound of Interest

Compound Name: 2-(4-Chlorophenyl)Propan-1-Amine Hydrochloride

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From Therapeutic Candidate to Neurotoxicological Probe

Executive Summary

2-(4-Chlorophenyl)propan-1-amine hydrochloride (commonly 4-Chloroamphetamine or 4-CA) represents a critical dichotomy in psychopharmacology. Originally synthesized in the mid-20th century as a candidate antidepressant, it was rapidly reclassified as a selective serotonergic neurotoxin. Today, it serves not as a therapeutic, but as a precision research tool used to induce long-term depletion of serotonin (5-HT) and model serotonergic neurodegeneration.

This guide provides a high-level technical analysis of 4-CA, detailing its synthesis logic, the mechanistic cascade of its neurotoxicity, and validated protocols for its use in in vivo depletion studies.

Part 1: Chemical Identity & Synthesis Logic

IUPAC Name: 1-(4-Chlorophenyl)propan-2-amine hydrochloride Common Names: p-Chloroamphetamine (PCA), 4-CA Molecular Formula: C

H

CIN · HCl Molecular Weight: 206.11 g/mol (Salt)[1]

Structural Properties

4-CA is a para-halogenated amphetamine. The addition of the chlorine atom at the para position of the phenyl ring dramatically alters its pharmacological profile compared to the parent compound, amphetamine. While amphetamine acts broadly on dopamine (DA) and norepinephrine (NE), the 4-chloro substitution shifts affinity heavily toward the serotonin transporter (SERT), transforming it into a potent serotonin releasing agent (SRA) and, subsequently, a neurotoxin.

Synthesis Pathways (Theoretical & Historical)

Note: The following describes chemical principles for educational and research context only.

The synthesis of 4-CA generally follows standard routes for substituted amphetamines, optimized for the halogenated ring.

Route A: Reductive Amination (The Standard Laboratory Route) The most direct "self-validating" synthesis involves the reductive amination of 4-chlorophenylacetone.

- Precursor: 4-Chlorophenylacetone.
- Reagents: Anhydrous ammonia (or ammonium acetate) and a reducing agent (e.g., Sodium Cyanoborohydride, NaBH

CN).

- Mechanism: Formation of the imine intermediate followed by in situ reduction to the amine.
- Salt Formation: The free base oil is dissolved in an anhydrous solvent (e.g., diethyl ether) and treated with HCl gas to precipitate the stable hydrochloride salt.

Route B: The Norephedrine Route (Historical) Early patents describe converting 4-chloro-norephedrine to 4-CA using thionyl chloride (SOCl₂)

) followed by catalytic hydrogenation. This route highlights the stereochemical preservation if starting from a chiral precursor.

Parameter	Specification	Validation Method
Appearance	White to off-white crystalline solid	Visual Inspection
Solubility	Soluble in water, ethanol; insoluble in ether	Solubility Test
Melting Point	198–202 °C	Capillary Melting Point
Purity	>98% required for neurotoxicity assays	HPLC / H-NMR

Part 2: Historical Trajectory[2]

The history of 4-CA is defined by the "Fuller Shift"—the transition from drug candidate to toxicological benchmark, largely driven by the work of Ray W. Fuller at Eli Lilly in the 1960s and 70s.

The Antidepressant Era (1960s)

In the wake of the monoamine hypothesis of depression, researchers sought non-MAOI antidepressants. 4-CA was investigated because it potently inhibited serotonin reuptake. Early clinical observations suggested antidepressant efficacy, but unlike tricyclics, it didn't just block reuptake; it caused a massive release of serotonin.

The Neurotoxicity Pivot (1970s)

Fuller and colleagues (e.g., Fuller et al., 1975) observed a disturbing anomaly: while serotonin levels dropped acutely (as expected with release), they did not recover after drug clearance.

- Observation: A single dose (10 mg/kg) in rats caused 5-HT depletion lasting weeks to months.

- Conclusion: The drug was not merely modulating the system; it was destroying the nerve terminals.
- Outcome: Clinical development ceased. 4-CA became the gold standard for chemically inducing serotonergic axotomy in animal models.

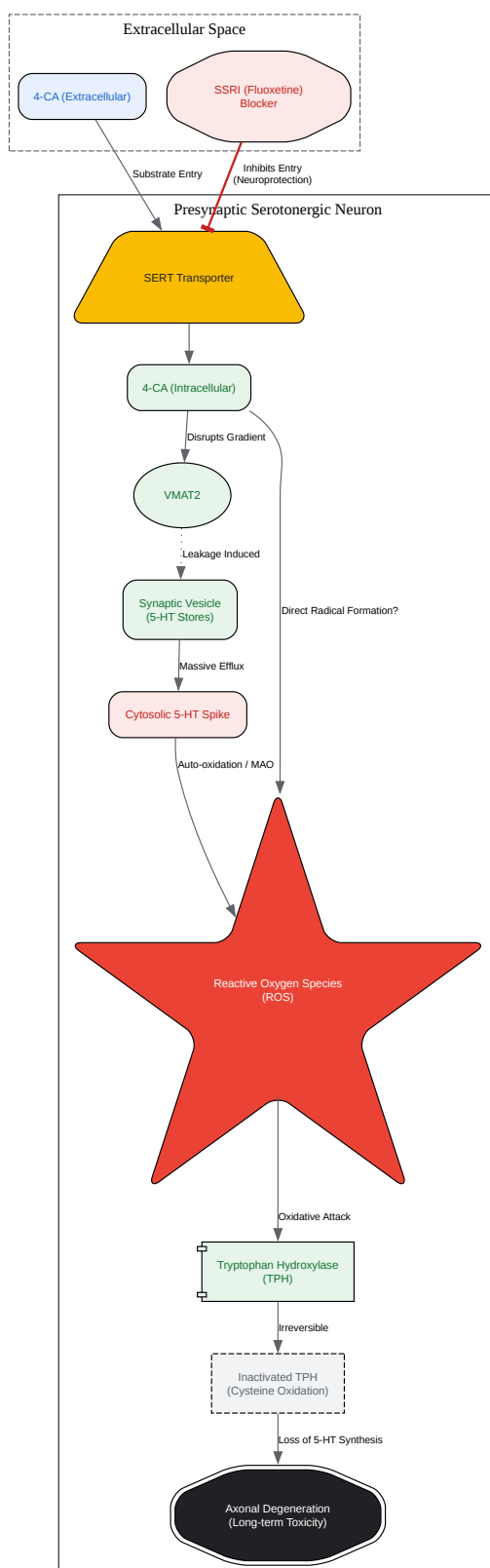
Part 3: Mechanism of Action & Neurotoxicity

The neurotoxicity of 4-CA is a "Trojan Horse" mechanism. It utilizes the serotonin transporter (SERT) to enter the neuron, where it wreaks havoc on energy metabolism and vesicular storage.

The Kinetic Cascade

- Entry: 4-CA is a substrate for SERT.^[2] It enters the presynaptic terminal, competitively inhibiting 5-HT reuptake.
- Vesicular Disruption: Once intracellular, 4-CA interacts with VMAT2 (Vesicular Monoamine Transporter 2), disrupting the pH gradient.
- Cytosolic Flood: Serotonin dumps from vesicles into the cytosol.
- Reverse Transport: To handle the cytosolic flood, SERT reverses, pumping 5-HT out (acute release).
- Oxidative Catastrophe (The Toxic Phase): High cytosolic 5-HT and 4-CA undergo oxidation (potentially via MAO or auto-oxidation), generating Reactive Oxygen Species (ROS). These ROS covalently bind to Tryptophan Hydroxylase (TPH), permanently inactivating the rate-limiting enzyme for 5-HT synthesis.

Pathway Visualization



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Figure 1: The "Trojan Horse" mechanism of 4-CA neurotoxicity. Note that SSRIs (like Fluoxetine) prevent toxicity by blocking the drug's entry into the neuron.

Part 4: Experimental Protocols (The Fuller Depletion Model)

This protocol is derived from the foundational work of Fuller et al. (1975) and Sanders-Bush (1975), adapted for modern pharmacological verification.

Protocol: Inducing Long-Term 5-HT Depletion (Rat)

Objective: To selectively deplete central serotonin stores without damaging dopaminergic neurons.

Reagents:

- 4-Chloroamphetamine Hydrochloride (dissolved in 0.9% saline).
- Control vehicle (0.9% saline).

Step-by-Step Workflow:

- Acclimation: Acclimate male Sprague-Dawley rats (200-250g) for 7 days.
- Preparation: Prepare fresh 4-CA solution at a concentration of 10 mg/mL.
- Administration (The Critical Dose):
 - Administer a single intraperitoneal (i.p.) injection of 10 mg/kg.[3]
 - Note on Dosage: Doses >15 mg/kg lose selectivity and may damage dopaminergic neurons. Doses <5 mg/kg may cause reversible depletion only.
- Acute Phase (0-4 Hours): Observe for "Serotonin Syndrome" behaviors (wet dog shakes, salivation, hyperactivity). This confirms successful drug delivery and acute release.
- Washout Phase (2 Weeks): Allow animals to recover for 14 days. This period is crucial to distinguish between acute pharmacological depletion (reversible) and neurotoxicity

(irreversible).

- Validation (Post-Mortem):
 - Sacrifice animals.
 - Dissect specific brain regions (Striatum, Hippocampus, Cortex).
 - Assay for 5-HT and 5-HIAA levels using HPLC-ECD.
 - Success Criteria: >60% reduction in 5-HT levels in treated vs. control group.

Protocol: Neuroprotection Assay (Self-Validating Control)

To prove that an observed effect is SERT-dependent, run a parallel "Protection Group."

- Pre-treatment: Administer Fluoxetine (10 mg/kg, i.p.) 30 minutes prior to 4-CA.
- Challenge: Administer 4-CA (10 mg/kg, i.p.).
- Result: The Fluoxetine group should show no significant depletion of 5-HT after 2 weeks, as the SSRI blocks the entry of the toxin.

References

- Fuller, R. W., Perry, K. W., & Molloy, B. B. (1975). Reversible and irreversible phases of serotonin depletion by 4-chloroamphetamine. *European Journal of Pharmacology*, 33(1), 119-124.[4] [Link](#)
- Sanders-Bush, E., Bushing, J. A., & Sulser, F. (1975). Long-term effects of p-chloroamphetamine and related drugs on central serotonergic mechanisms. *Journal of Pharmacology and Experimental Therapeutics*, 192(1), 33-41. [Link](#)
- Rudnick, G., & Wall, S. C.[5] (1992). p-Chloroamphetamine induces serotonin release through serotonin transporters.[5] *Biochemistry*, 31(30), 6710-6718. [Link](#)

- Harvey, J. A., McMaster, S. E., & Yunger, L. M. (1975). p-Chloroamphetamine: selective neurotoxic action on the serotonin system. Science, 187(4179), 841-843. [Link](#)
- PubChem. (n.d.). **2-(4-Chlorophenyl)Propan-1-Amine Hydrochloride** (Compound Summary). National Library of Medicine. [Link](#)

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Sources

- 1. 2-(4-Chlorophenyl)Propan-1-Amine Hydrochloride | C₉H₁₃Cl₂N | CID 16219122 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. para-Chloroamphetamine - Wikipedia [en.wikipedia.org]
- 3. Effect of 3-(p-trifluoromethylphenoxy). N. N. methyl-3-phenylpropylamine on the depletion of brain serotonin by 4-chloroamphetamine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Reversible and irreversible phases of serotonin depletion by 4-chloroamphetamine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
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